

Technical Support Center: (R)-(+)-2-(Boc-Amino)-1,4-butanediol

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Compound of Interest

Compound Name: (R)-(+)-2-(Boc-Amino)-1,4-butanediol

CAS No.: 397246-14-9

Cat. No.: B1280499

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Welcome to the technical support center for **(R)-(+)-2-(Boc-Amino)-1,4-butanediol**. This guide is designed for researchers, scientists, and drug development professionals, providing in-depth technical information, troubleshooting advice, and frequently asked questions to ensure the successful handling, storage, and application of this versatile chiral building block. Our approach is rooted in scientific principles and practical laboratory experience to address the specific challenges you may encounter.

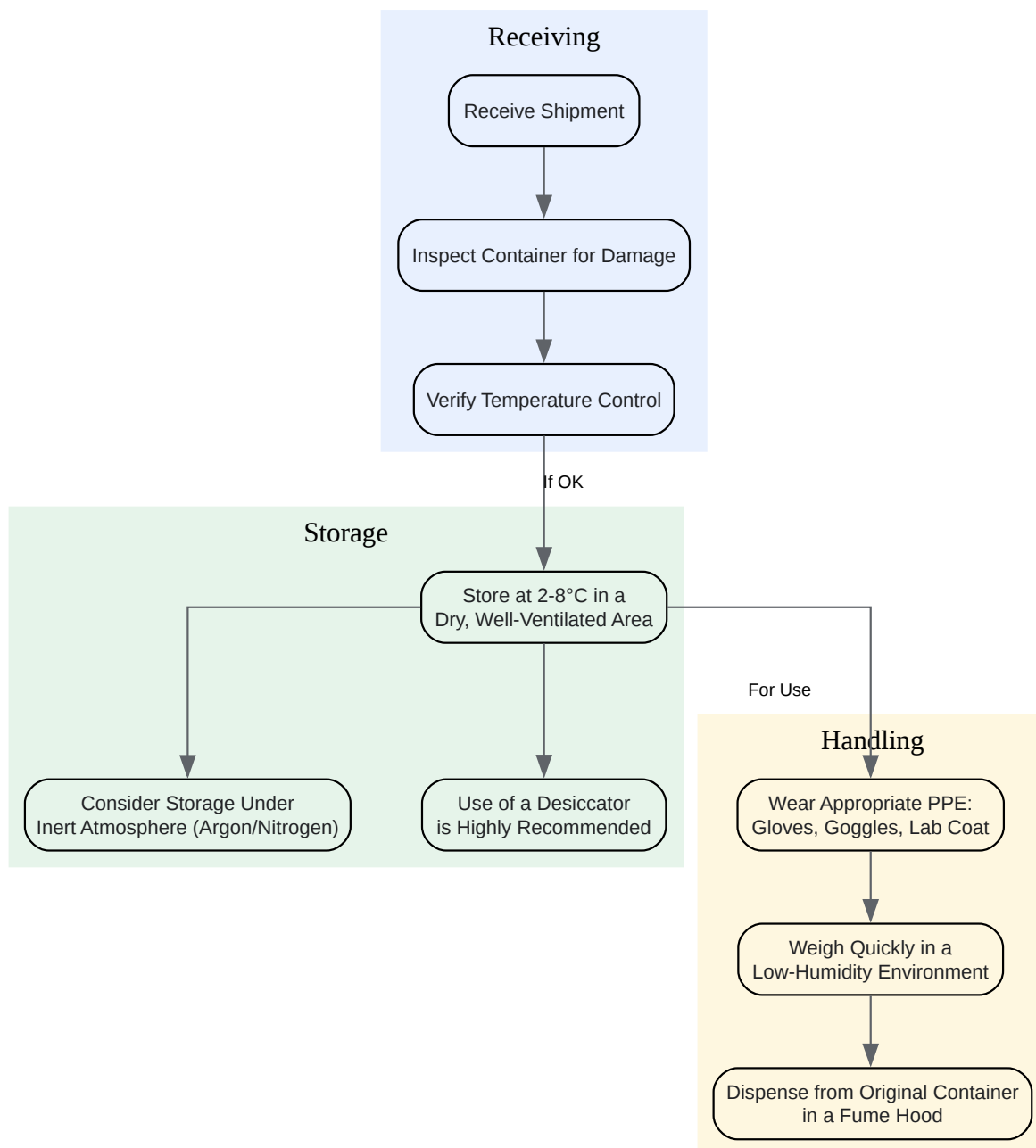
Section 1: Product Overview and Key Chemical Properties

(R)-(+)-2-(Boc-Amino)-1,4-butanediol is a valuable chiral intermediate characterized by a tert-butyloxycarbonyl (Boc) protected amine and two primary hydroxyl groups. This structure allows for selective chemical modifications, making it a cornerstone in the synthesis of complex molecules, including pharmaceuticals and peptidomimetics.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₉ NO ₄	[1] [2]
Molecular Weight	205.25 g/mol	[1] [2]
Appearance	White crystalline powder	
Melting Point	65-69 °C	
Optical Rotation	[α] _{20/D} +7° to +9° (c=1, chloroform)	[3]
Storage Temperature	2-8°C	

Section 2: Critical Handling and Storage Procedures

Proper handling and storage are paramount to maintaining the integrity and reactivity of **(R)-(+)-2-(Boc-Amino)-1,4-butanediol**. The workflow below outlines the best practices from receiving to long-term storage.



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Caption: Recommended workflow for receiving, storing, and handling **(R)-(+)-2-(Boc-Amino)-1,4-butanediol**.

Section 3: Troubleshooting Guide

This section addresses common issues encountered during the use of **(R)-(+)-2-(Boc-Amino)-1,4-butanediol** in synthetic protocols.

Observed Problem	Potential Cause(s)	Recommended Solution(s)
Inconsistent reaction yields or stoichiometry.	Hygroscopicity: The compound has likely absorbed atmospheric moisture, leading to inaccurate weighing. The presence of water can also interfere with moisture-sensitive reactions.	- Dry the material under vacuum in the presence of a desiccant (e.g., P_2O_5) before use.- Handle the compound in a glove box or under a stream of inert gas.- Store the compound in a desiccator over a strong drying agent.
Formation of a new, more polar byproduct during a reaction.	Unintended Boc deprotection: The reaction conditions may be inadvertently acidic, causing the removal of the Boc group and exposing the free amine, which can then undergo side reactions.	- Scrutinize all reagents for acidic impurities. For example, some grades of chloroform can contain trace amounts of HCl.- If possible, buffer the reaction with a non-nucleophilic base like 2,6-lutidine or proton sponge.- Consider using an alternative protecting group if acidic conditions are unavoidable in subsequent steps. [4]
Low reactivity of the hydroxyl groups.	Steric hindrance: The bulky Boc group can sterically hinder the approach of reagents to the adjacent hydroxyl group at the C1 position.	- Use less sterically demanding reagents.- Increase the reaction temperature, if the thermal stability of the reactants and products allows.- Employ a catalyst to enhance the reaction rate.
Formation of a lactone or other cyclic byproduct.	Intramolecular cyclization: Under certain conditions (e.g., activation of the C4 hydroxyl group), the molecule can undergo intramolecular cyclization.	- Protect the C4 hydroxyl group before attempting to modify the C1 hydroxyl group if selective modification is required.- Control the reaction temperature and choice of

reagents to disfavor cyclization pathways.

Presence of an aldehyde or carboxylic acid impurity in the final product.	Oxidation: The primary alcohol groups are susceptible to oxidation, which can occur if the reaction is exposed to oxidizing agents or atmospheric oxygen over extended periods, especially at elevated temperatures.	- Perform reactions under an inert atmosphere (nitrogen or argon).- Use freshly distilled, deoxygenated solvents.- Avoid unnecessary exposure to heat and light.

Section 4: Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **(R)-(+)-2-(Boc-Amino)-1,4-butanediol**?

A1: Based on the properties of the parent compound, 1,4-butanediol, and the nature of the Boc group, **(R)-(+)-2-(Boc-Amino)-1,4-butanediol** is expected to be soluble in a range of polar organic solvents. It is soluble in methanol, ethanol, and acetone.^{[5][6]} It is also soluble in chlorinated solvents like dichloromethane and chloroform, as well as ethers like tetrahydrofuran (THF).^[7] Its solubility in water is likely to be moderate due to the presence of the two hydroxyl groups, though lower than the parent diol due to the hydrophobic Boc group. For reactions, the choice of solvent should be guided by the specific requirements of the chemical transformation.

Q2: How stable is the Boc protecting group on this molecule?

A2: The Boc group is generally stable under neutral and basic conditions, making it compatible with a wide range of reagents, including organometallics, hydrides, and most oxidizing and reducing agents that are not strongly acidic.^{[4][8]} However, it is labile to acidic conditions. Strong acids like trifluoroacetic acid (TFA) or hydrochloric acid (HCl) will readily cleave the Boc group.^{[6][9]} Care should be taken to avoid even mildly acidic conditions if the integrity of the Boc group is to be maintained.

Q3: Can I perform reactions at elevated temperatures with this compound?

A3: While the Boc group is thermally stable at moderate temperatures (e.g., up to ~80-100 °C for short periods), prolonged heating at higher temperatures can lead to thermal deprotection.

[10] The stability will also depend on the solvent and other components in the reaction mixture. It is recommended to monitor for deprotection by TLC or LC-MS if heating is necessary. The parent compound, 1,4-butanediol, has a high boiling point of 230 °C, suggesting the carbon backbone is thermally robust.[5]

Q4: I am seeing a byproduct that appears to be the result of tert-butylation of another molecule in my reaction. What is the cause?

A4: This is a known side reaction during the acidic deprotection of a Boc group. The cleavage of the Boc group generates a tert-butyl cation, which is a reactive electrophile.[11] This cation can then alkylate nucleophilic sites on other molecules in the reaction mixture, such as electron-rich aromatic rings or heteroatoms. To mitigate this, it is common practice to use a "scavenger" such as anisole, thioanisole, or triethylsilane in the deprotection step to trap the tert-butyl cation.[9]

Q5: What are the potential impurities I should be aware of in this starting material?

A5: Commercially available **(R)-(+)-2-(Boc-Amino)-1,4-butanediol** is generally of high purity (typically >97%). However, potential impurities could arise from the synthetic route. These may include small amounts of the corresponding enantiomer, (S)-(-)-2-(Boc-Amino)-1,4-butanediol, or related compounds from the starting materials. Impurities from the synthesis of the parent 1,4-butanediol, such as γ -hydroxybutyraldehyde, are also a remote possibility.[12] It is always good practice to verify the purity of the starting material by techniques such as NMR, LC-MS, and chiral HPLC if enantiomeric purity is critical for your application.

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